

Chaetoglobosin F: A Comprehensive Technical Guide on its Discovery, Origin, and Biological Significance

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Compound of Interest

Compound Name: *Chaetoglobosin F*

Cat. No.: *B1260424*

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For Researchers, Scientists, and Drug Development Professionals

Abstract

Chaetoglobosin F, a member of the cytochalasan alkaloid family, is a fungal secondary metabolite that has garnered significant interest within the scientific community due to its diverse and potent biological activities. This technical guide provides an in-depth exploration of the discovery and origin of **Chaetoglobosin F**, detailing the primary producing organisms and the methodologies for its isolation and characterization. Furthermore, this document summarizes its key biological effects, including antitumor, phytotoxic, and immunosuppressive properties, supported by quantitative data. Experimental protocols and conceptual diagrams are provided to offer a comprehensive resource for researchers and professionals in the field of drug discovery and development.

Discovery and Origin

Chaetoglobosin F is a naturally occurring cytochalasan alkaloid first isolated from the fungus *Chaetomium globosum*.^[1] Since its initial discovery, it has been identified in a variety of other fungal species, highlighting its distribution across different fungal genera.

Producing Organisms:

The primary producer of **Chaetoglobosin F** is the ubiquitous filamentous fungus *Chaetomium globosum*.^{[1][2][3]} This species is known for its ability to produce a wide array of bioactive secondary metabolites.^{[3][4]} **Chaetoglobosin F** has also been isolated from other fungi, including:

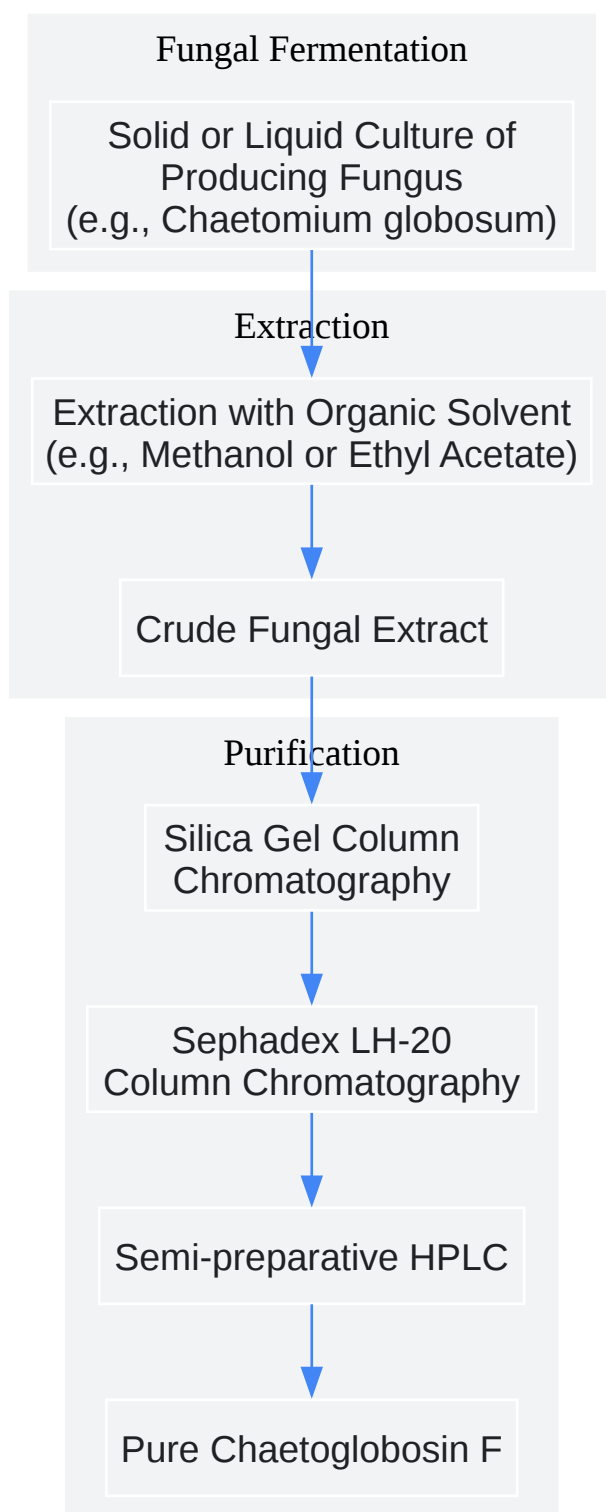
- *Chaetomium subaffine*^[5]
- *Phomopsis* sp.^{[3][6]}
- *Botryosphaeria dothidea*^{[3][6]}
- An endophytic *Chaetomium* sp. (UJN-EF006) isolated from *Vaccinium bracteatum*^{[7][8]}
- The marine-derived fungus *Emericellopsis* sp. (SCSIO41202)^[9]

The production of **Chaetoglobosin F** by endophytic fungi, such as those found in *Ginkgo biloba*, underscores the importance of exploring unique ecological niches for novel bioactive compounds.^{[10][11][12]}

Isolation and Purification Methodology

The isolation of **Chaetoglobosin F** from fungal cultures typically involves a multi-step process combining solvent extraction and chromatographic techniques. The general workflow is outlined below.

Experimental Workflow for Chaetoglobosin F Isolation



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Caption: General workflow for the isolation and purification of **Chaetoglobosin F**.

Detailed Experimental Protocol

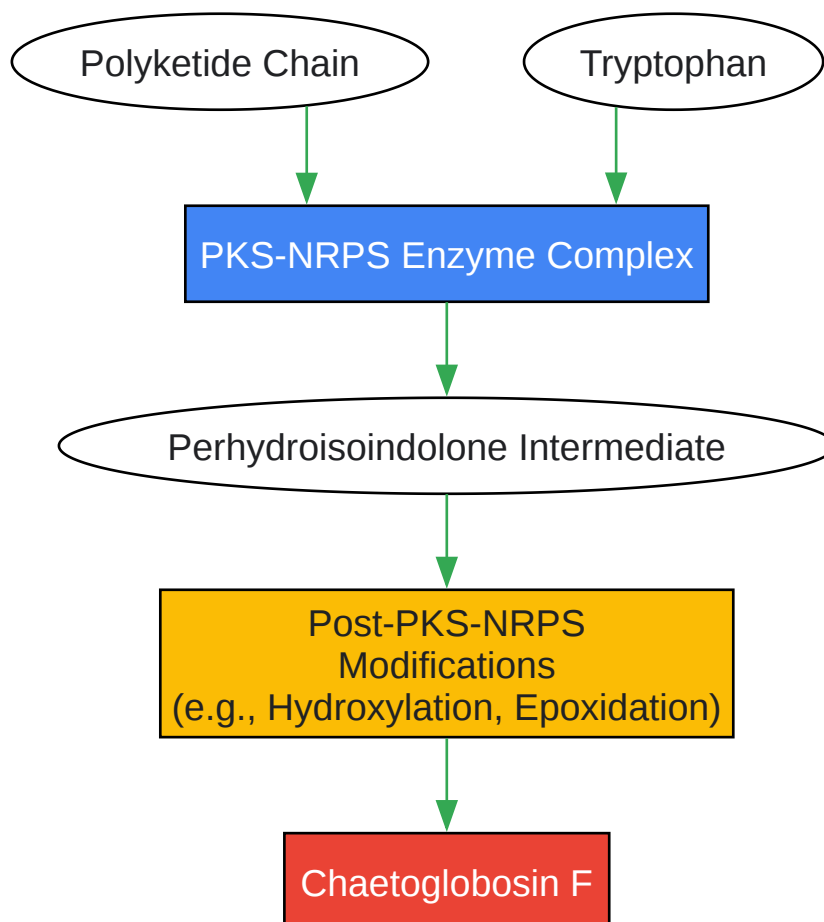
The following protocol is a composite methodology based on procedures described in the literature.[\[7\]](#)[\[13\]](#)[\[14\]](#)

- **Fungal Culture:** The producing fungal strain (e.g., *Chaetomium globosum*) is cultured on a suitable medium, such as potato dextrose agar (PDA) or in a liquid fermentation broth, for a period of 2 to 4 weeks at approximately 25-28°C to allow for sufficient growth and secondary metabolite production.[\[7\]](#)[\[15\]](#)
- **Extraction:** The fungal biomass and culture medium are harvested and subjected to exhaustive extraction with an organic solvent, typically methanol or ethyl acetate.[\[13\]](#)[\[15\]](#) The solvent is then evaporated under reduced pressure to yield a crude extract.
- **Preliminary Fractionation:** The crude extract is often subjected to a preliminary separation step, such as silica gel column chromatography. Elution is performed with a gradient of solvents, for instance, a petroleum ether-ethyl acetate mixture, to separate compounds based on polarity.[\[13\]](#)
- **Further Purification:** Fractions containing **Chaetoglobosin F**, identified by thin-layer chromatography (TLC), are further purified. This may involve gel filtration chromatography, for example, using Sephadex LH-20, followed by semi-preparative high-performance liquid chromatography (HPLC) to yield the pure compound.[\[13\]](#)[\[14\]](#)
- **Structure Elucidation:** The structure of the isolated **Chaetoglobosin F** is confirmed using spectroscopic methods, including Nuclear Magnetic Resonance (NMR) spectroscopy and Mass Spectrometry (MS).[\[7\]](#)[\[14\]](#)

Biosynthesis of Chaetoglobosins

Chaetoglobosins belong to the cytochalasan family of natural products, which are biosynthesized through a complex pathway involving a hybrid polyketide synthase-nonribosomal peptide synthetase (PKS-NRPS).[\[4\]](#)[\[10\]](#)[\[16\]](#) The core structure is derived from the condensation of a polyketide chain with an amino acid, which in the case of chaetoglobosins, is tryptophan.[\[7\]](#)[\[16\]](#) The biosynthesis is regulated by specific gene clusters, and the disruption of regulatory genes, such as *CgcheR* in *Chaetomium globosum*, has been shown to abolish the production of chaetoglobosin A, a closely related compound.[\[17\]](#)

Conceptual Biosynthesis Pathway



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Caption: Simplified conceptual pathway for the biosynthesis of **Chaetoglobosin F**.

Biological Activities and Quantitative Data

Chaetoglobosin F exhibits a range of biological activities, making it a compound of interest for drug development. Its primary reported activities include antitumor, phytotoxic, and immunosuppressive effects.^{[3][6]}

Antitumor Activity

Chaetoglobosin F has demonstrated cytotoxic effects against various human cancer cell lines.

Cell Line	IC50 (μM)	Reference
HCT116 (Human Colon Cancer)	>10 (approx.)	[10][11][12]

Note: While **Chaetoglobosin F** itself showed lower activity in this specific study, related chaetoglobosins exhibited significant cytotoxicity, suggesting the potential for structural modification to enhance efficacy.

Phytotoxic Activity

Chaetoglobosin F has shown significant inhibitory effects on plant growth, indicating its potential as a natural herbicide.

Plant Species	Concentration	Inhibition Rate (%)	Reference
Radish (Raphanus sativus) Seedlings (Root)	50 ppm	>60	[10][11][12]
Radish (Raphanus sativus) Seedlings (Hypocotyl)	50 ppm	≥60	[10][11][12]

Antifungal Activity

Chaetoglobosin F has also been evaluated for its antifungal properties against plant pathogens.

Fungal Pathogen	EC50 (μg/mL)	Reference
Botrytis cinerea	8.25	[8]

Conclusion

Chaetoglobosin F is a fascinating fungal metabolite with a diverse range of biological activities. Its discovery from various fungal sources, particularly *Chaetomium globosum*,

highlights the rich chemical diversity of the fungal kingdom. The methodologies for its isolation and the understanding of its biosynthetic pathway provide a solid foundation for further research. The potent phytotoxic and notable antifungal activities of **Chaetoglobosin F** suggest its potential application in agriculture. While its direct antitumor activity may be moderate, its unique chemical scaffold presents a valuable template for the development of novel therapeutic agents through structural modification and semi-synthesis. This guide serves as a comprehensive resource to stimulate and support future investigations into the promising potential of **Chaetoglobosin F**.

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